

Technical Guide: Synthesis of 2-[(2-Methylpentyl)oxy]aniline

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Compound of Interest

Compound Name: 2-[(2-Methylpentyl)oxy]aniline

CAS No.: 946682-13-9

Cat. No.: B1390006

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CAS Number: 946682-13-9 Target Audience: Medicinal Chemists, Process Development Scientists Version: 1.0

Executive Summary & Strategic Analysis

This technical guide details the synthesis of **2-[(2-methylpentyl)oxy]aniline**, a functionalized aniline intermediate often utilized in the development of GPCR ligands, kinase inhibitors, and liquid crystal materials.

The structural core—an ortho-alkoxy aniline—presents a specific synthetic challenge: installing a branched alkyl chain (2-methylpentyl) adjacent to a nucleophilic nitrogen. While direct alkylation of 2-aminophenol is possible, it often leads to competing N-alkylation. Therefore, the Nitro-Reduction Route is the superior, high-fidelity approach. This pathway ensures regiospecific O-alkylation followed by a clean reduction of the nitro group to the amine.

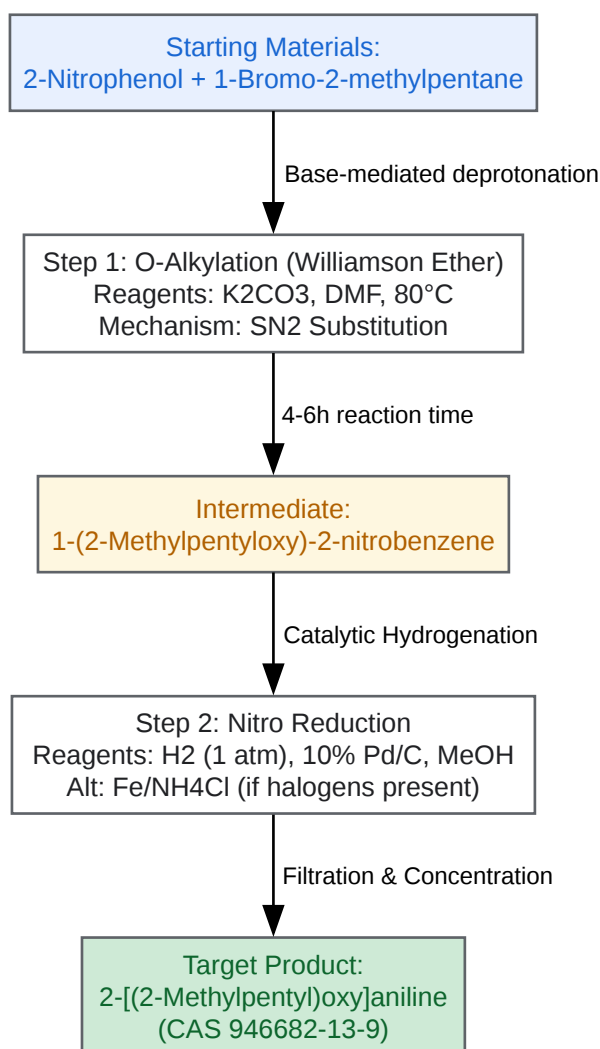
Retrosynthetic Logic

- Target: **2-[(2-Methylpentyl)oxy]aniline**[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Disconnection: Ether linkage () and Nitro-to-Amine reduction.
- Precursors: 2-Nitrophenol and 1-Bromo-2-methylpentane (or 1-Iodo-2-methylpentane).

Synthetic Route Visualization

The following diagram outlines the critical process flow, including reagents and decision nodes.



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Figure 1: Two-step synthetic pathway ensuring regiospecific O-alkylation followed by nitro reduction.

Step-by-Step Experimental Protocols

Step 1: O-Alkylation of 2-Nitrophenol

This step utilizes a Williamson Ether Synthesis. The choice of base and solvent is critical. We utilize Potassium Carbonate (

) in Dimethylformamide (DMF).

- Why this choice? Sodium hydride (NaH) is faster but poses higher safety risks (hydrogen evolution) and requires strictly anhydrous conditions.

is robust, easily handled, and the elevated temperature (

) compensates for the slight steric hindrance of the

-branched 2-methylpentyl bromide.

Materials & Stoichiometry

Reagent	Equiv.	Role
2-Nitrophenol	1.0	Substrate (Nucleophile)
1-Bromo-2-methylpentane	1.2	Electrophile (Alkylating Agent)
Potassium Carbonate ()	2.0	Base
Potassium Iodide (KI)	0.1	Catalyst (Finkelstein)
DMF (Anhydrous)	10 vol	Solvent

Protocol

- Setup: Charge a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser with 2-nitrophenol (1.0 equiv) and anhydrous DMF (10 mL/g).

- Deprotonation: Add powdered

(2.0 equiv) in a single portion. Stir at room temperature for 15 minutes. The solution will turn bright yellow/orange due to the formation of the nitrophenoxide anion.

- Addition: Add potassium iodide (0.1 equiv) followed by the dropwise addition of 1-bromo-2-methylpentane (1.2 equiv).
 - Technical Note: KI facilitates the reaction by converting the bromide to the more reactive iodide in situ.
- Reaction: Heat the mixture to
for 6–12 hours. Monitor by TLC (Eluent: 10% EtOAc/Hexanes) or HPLC. The starting phenol should disappear.
- Workup: Cool to room temperature. Pour the mixture into ice-cold water (5x reaction volume).
 - Observation: The product usually oils out or precipitates.
- Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with 1M NaOH (to remove unreacted phenol), water, and brine. Dry over
and concentrate in vacuo.
- Purification: If the oil is impure, pass through a short silica plug eluting with 5% EtOAc/Hexanes.

Step 2: Catalytic Hydrogenation to Aniline

The reduction of the nitro group is best achieved via catalytic hydrogenation for cleanliness.

Materials & Stoichiometry

Reagent	Equiv.	Role
Nitro Intermediate	1.0	Substrate
10% Pd/C (50% wet)	10 wt%	Catalyst
Hydrogen ()	Balloon	Reductant
Methanol (MeOH)	10 vol	Solvent

Protocol

- Safety Check: Ensure all ignition sources are removed. Purge the vessel with Nitrogen () before introducing catalyst.
- Loading: Dissolve the nitro intermediate in Methanol (or Ethanol). Carefully add the Pd/C catalyst.
 - Caution: Dry Pd/C is pyrophoric. Always use wet catalyst or add under an inert blanket.
- Hydrogenation: Purge the flask with gas (balloon pressure is sufficient) three times. Stir vigorously at room temperature for 4–6 hours.
- Monitoring: The yellow color of the nitro compound will fade to a colorless or pale brown solution. Monitor by LC-MS for the mass shift ().
- Workup: Filter the reaction mixture through a pad of Celite to remove the catalyst. Wash the pad with MeOH.
 - Safety: Do not let the filter cake dry out completely in air; keep it wet with water/solvent before disposal.
- Isolation: Concentrate the filtrate to obtain the crude aniline.
- Final Purification: If necessary, purify via flash column chromatography (Hexanes/EtOAc) or convert to the hydrochloride salt (using HCl/Dioxane) for crystallization.

Critical Quality Attributes (Analytical)

To validate the synthesis, compare your data against these expected parameters.

Attribute	Expected Value/Signal
Physical State	Pale yellow oil or low-melting solid. Darkens on air exposure.
NMR (Ether)	ppm (d, 2H,). The doublet splitting confirms the adjacent CH group.
NMR (Amine)	ppm (broad s, 2H,). Exchangeable with .
MS (ESI+)	.
IR Spectroscopy	(N-H stretch), (Ar-O-C ether stretch).

Troubleshooting & Optimization

- Issue: Low Yield in Step 1.
 - Cause: Steric hindrance of the 2-methylpentyl group.
 - Solution: Switch solvent to Acetonitrile and use Cesium Carbonate (). The "Cesium Effect" often enhances alkylation yields with hindered halides due to higher solubility and looser ion pairing.
- Issue: Incomplete Reduction.
 - Cause: Catalyst poisoning (Sulphur traces) or insufficient agitation.
 - Solution: Add a drop of acetic acid to the hydrogenation mixture or switch to Fe/

in Ethanol/Water reflux (Bechamp reduction) if the catalytic route fails.

References

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